

HPLC method for quantification of 3'-Methylflavokawin

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Compound of Interest

Compound Name: 3'-Methylflavokawin

Cat. No.: B1150488

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An HPLC method for the quantification of **3'-Methylflavokawin** has been developed to ensure accurate and precise measurement of this compound in various sample matrices. This application note provides a comprehensive protocol for researchers, scientists, and drug development professionals. The method is based on reversed-phase high-performance liquid chromatography (RP-HPLC) with UV detection, a widely used technique for the analysis of flavonoids and related compounds.

Introduction to 3'-Methylflavokawin

3'-Methylflavokawin is a chalcone, a type of flavonoid, that can be isolated from plants such as *Humulus lupulus*. Its chemical formula is C₁₈H₁₈O₅, with a molecular weight of 314.33 g/mol. Chalcones are known for their various biological activities, making their accurate quantification essential for research and development in the pharmaceutical and nutraceutical industries. This HPLC method provides a reliable tool for the quality control of raw materials and finished products containing **3'-Methylflavokawin**.

Experimental Protocol

This protocol outlines the necessary steps for the quantification of **3'-Methylflavokawin** using HPLC.

Materials and Reagents

- **3'-Methylflavokawin** reference standard (>98% purity)

- HPLC grade methanol
- HPLC grade acetonitrile
- HPLC grade water (e.g., Milli-Q or equivalent)
- Formic acid (or acetic acid, analytical grade)
- 0.45 µm syringe filters

Instrumentation

- An HPLC system equipped with a quaternary or binary pump, a degasser, an autosampler, a column oven, and a UV-Vis or Diode Array Detector (DAD).
- A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size) is recommended.
- Data acquisition and processing software.

Preparation of Standard Solutions

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **3'-Methylflavokawin** reference standard and dissolve it in 10 mL of methanol in a volumetric flask. Sonicate if necessary to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution with methanol to obtain concentrations ranging from 1 µg/mL to 100 µg/mL. These solutions are used to construct the calibration curve.

Sample Preparation

The sample preparation method will vary depending on the matrix. A general procedure for a solid sample is provided below:

- Accurately weigh a known amount of the homogenized sample powder.
- Extract the compound with a suitable solvent, such as methanol or ethanol, using techniques like sonication or shaking for a defined period. A sample-to-solvent ratio of 1:10 (w/v) is a good starting point.

- Centrifuge the extract to pellet any solid material.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.
- If necessary, dilute the filtered extract with the mobile phase to bring the concentration of **3'-Methylflavokawin** within the linear range of the calibration curve.

HPLC Conditions

The following HPLC conditions are recommended as a starting point and may require optimization for specific applications:

Parameter	Recommended Condition
Column	C18 reversed-phase, 4.6 x 150 mm, 5 µm
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient Program	0-5 min, 30% B; 5-20 min, 30-70% B; 20-25 min, 70-90% B; 25-30 min, 90% B; 30-35 min, 90-30% B; 35-40 min, 30% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection	UV at 355 nm

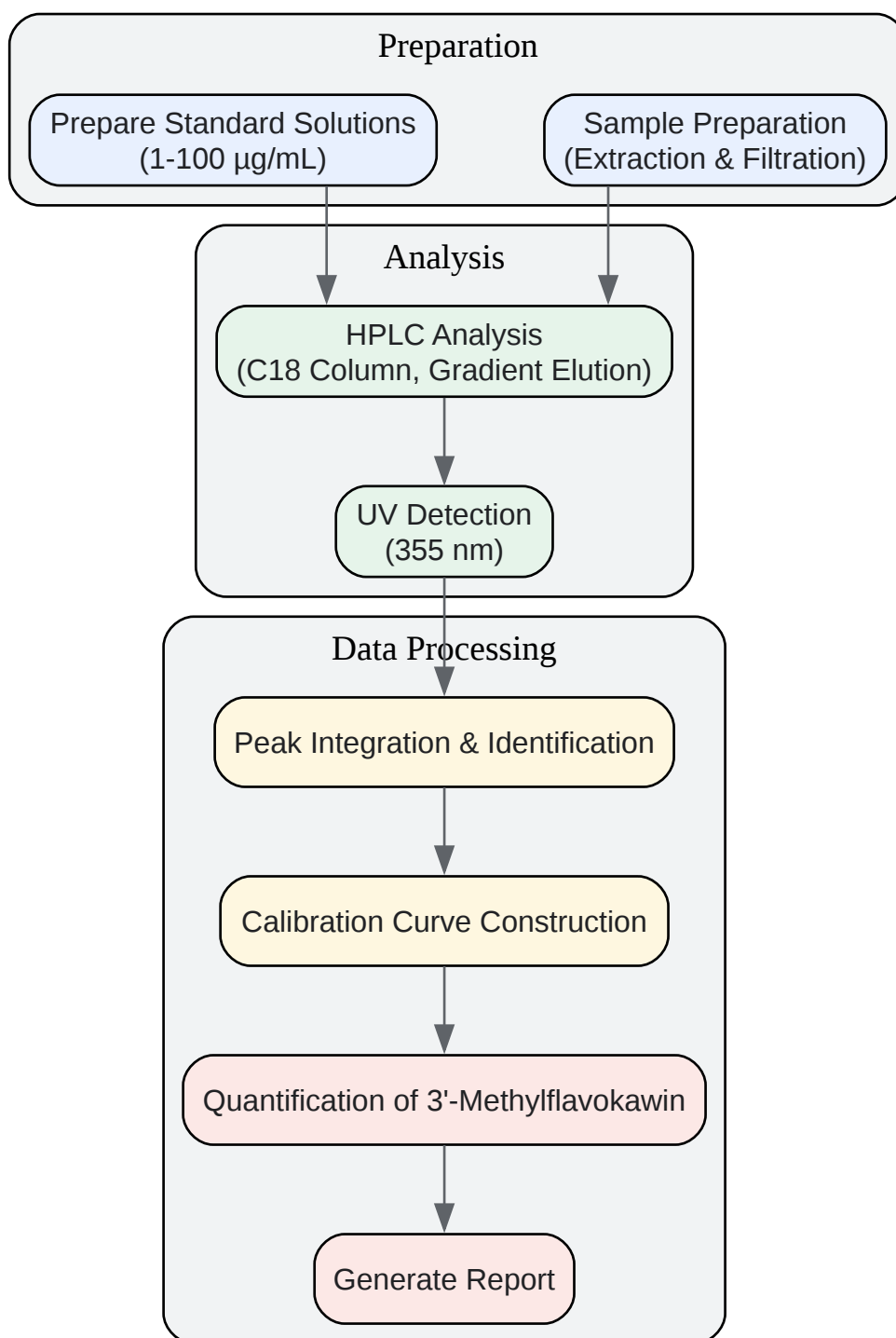
Data Presentation

The quantitative performance of this HPLC method is summarized in the table below. These values are representative and may vary depending on the specific instrumentation and laboratory conditions.

Parameter	Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL
Precision (%RSD)	< 2% (Intra-day and Inter-day)
Accuracy (Recovery)	98 - 102%
Specificity	No interfering peaks at the retention time of 3'-Methylflavokawin

Visualization of the Analytical Workflow

The following diagram illustrates the overall workflow for the quantification of **3'-Methylflavokawin** by HPLC.



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Caption: Workflow for the HPLC quantification of **3'-Methylflavokawin**.

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